

sodium bromoacetate chemical properties and structure

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Compound of Interest

Compound Name: Sodium bromoacetate

Cat. No.: B093927

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An In-depth Technical Guide to Sodium Bromoacetate

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and applications of **sodium bromoacetate**, a versatile reagent in organic synthesis.

Core Chemical Properties

Sodium bromoacetate is a white crystalline solid that is highly soluble in water[1]. It is an important raw material and intermediate used in various fields, including organic synthesis, agrochemicals, pharmaceuticals, and dyestuffs[2].

Table 1: Physical and Chemical Properties of **Sodium Bromoacetate**

Property	Value	References
Molecular Formula	C₂H₂BrNaO₂	[1] [3] [4] [5] [6]
Molecular Weight	~160.93 g/mol	[3] [7] [8]
Appearance	White crystalline solid	[1]
Melting Point	>300°C	[1]
Solubility	Soluble in water	[1] [5]

| Odor | Pungent | [\[1\]](#) |

Table 2: Chemical Structure Identifiers

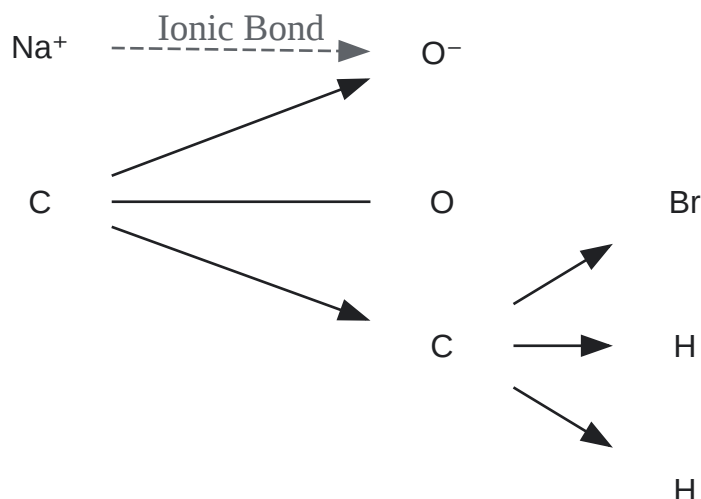
Identifier	Value	References
CAS Number	1068-52-6	[2] [3] [7] [8]
IUPAC Name	sodium 2-bromoacetate	[3]
SMILES	<chem>C(C(=O)[O-])Br.[Na+]</chem>	[5]
InChI	InChI=1S/C2H3BrO2.Na/c3-1-2(4)5;/h1H2,(H,4,5);/q;+1/p-1	[3] [4] [5]

| InChIKey | **SESSOVUNEZQNBV-UHFFFAOYSA-M** | [\[3\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#) |

Chemical Structure

The structure of **sodium bromoacetate** consists of a sodium cation (Na⁺) ionically bonded to the carboxylate group of a bromoacetate anion (BrCH₂COO⁻).

Chemical Structure of Sodium Bromoacetate



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Caption: Chemical structure of **Sodium Bromoacetate**.

Reactivity and Applications

Sodium bromoacetate serves as a key reagent in organic synthesis, primarily as a brominating agent to introduce bromine atoms into molecules[1]. Its reactivity stems from the presence of the bromoacetyl group, making it a valuable building block for more complex organic compounds such as pyruvic acid and various acetate derivatives[1].

In the field of drug development, bromoacetophenones, which can be synthesized using **sodium bromoacetate**, are recognized as important pharmaceutical intermediates[9]. The compound's utility is also demonstrated in S_N2 reactions, for instance, in its reaction with aliphatic carboxylate ions[10].

Experimental Protocols

Synthesis of Bromoacetic Acid from Chloroacetic Acid and Potassium Bromide

A common method for preparing bromoacetic acid, the parent acid of **sodium bromoacetate**, involves the reaction of chloroacetic acid with a bromide salt in the presence of sulfuric acid. This protocol is adapted from a patented industrial process[11].

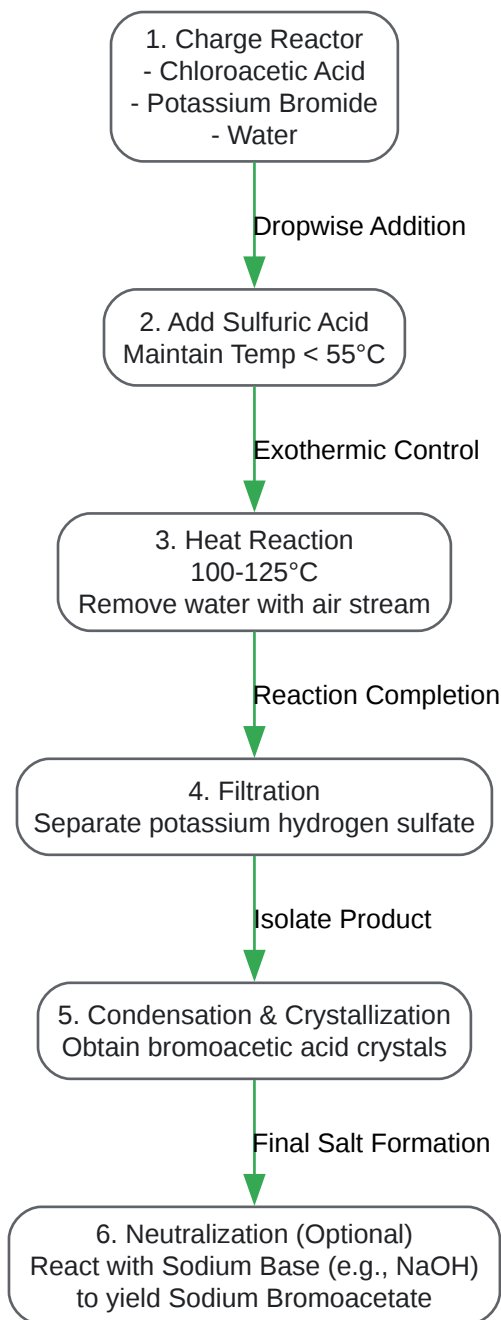
Materials:

- Chloroacetic acid (0.5 mol)
- Potassium bromide (0.65 mol)
- Sulfuric acid (0.65 mol)
- Water (50 ml)
- Four-necked flask (500 ml) equipped with a stirrer, thermometer, and dropping funnel.

Procedure:

- Charge the four-necked flask with chloroacetic acid (0.5 mol), potassium bromide (0.65 mol), and 50 ml of water[11].
- Stir the mixture vigorously.
- Slowly add sulfuric acid (0.65 mol) dropwise to the mixture, ensuring the internal temperature is maintained below 55°C[11].
- After the addition is complete, heat the reaction mixture in an oil bath to 100-125°C[11].
- Blow air into the mixture to facilitate the removal of water[11].
- Once the reaction is complete, filter the resulting potassium hydrogen sulfate and wash it with acetone[11].
- Condense the filtrate and washings to obtain crystals of bromoacetic acid[11]. The reported yield for this step is 98.2%[11].
- To obtain **sodium bromoacetate**, the resulting bromoacetic acid can be neutralized with an equimolar amount of a sodium base, such as sodium hydroxide or sodium carbonate, in a suitable solvent.

Synthesis Workflow for Bromoacetic Acid



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Caption: General workflow for bromoacetic acid synthesis.

Safety and Handling

Sodium bromoacetate is classified as a hazardous substance and requires careful handling to avoid exposure.

GHS Hazard Statements:

- H301: Toxic if swallowed[3].
- H315: Causes skin irritation[3][12].
- H319: Causes serious eye irritation[3][12].
- H335: May cause respiratory irritation[3][12].

Precautionary Measures:

- Handling: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Use only in a well-ventilated area[13][14]. Do not eat, drink, or smoke when using this product[13][15].
- Personal Protective Equipment (PPE): Wear suitable protective clothing, gloves, and eye/face protection[1][13][14]. In case of inadequate ventilation, wear respiratory protection[14].
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances[13]. Keep containers tightly closed when not in use[13]. Store locked up[16].
- First Aid: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice[13][16]. If on skin, wash off immediately with plenty of water[13][16]. If inhaled, remove to fresh air[13][16]. If swallowed, call a poison center or doctor immediately and rinse mouth[15][16]. Do NOT induce vomiting[13][16].

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